

Application Note & Protocol: Laboratory Synthesis of Caricotamide

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Compound of Interest

Compound Name: Caricotamide

CAS No.: 64881-21-6

Cat. No.: B1219339

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Abstract

This document provides a detailed, research-grade protocol for the chemical synthesis of **Caricotamide**, a substituted 1,4-dihydropyridine. **Caricotamide**, with the chemical name 1-(2-amino-2-oxoethyl)-1,4-dihydropyridine-3-carboxamide, is a molecule of interest in medicinal chemistry. This guide outlines a practical two-step synthetic pathway, commencing with commercially available starting materials. The protocol is designed for execution in a standard organic chemistry laboratory setting. Each step has been rationalized based on established chemical principles, and this document provides comprehensive details on reaction setup, purification, and analytical characterization of the final compound. Safety precautions for all reagents are also detailed.

Introduction

Caricotamide is a synthetic compound characterized by a 1,4-dihydropyridine core, a key pharmacophore in a variety of biologically active molecules, most notably as L-type calcium channel blockers.[1] The structural features of **Caricotamide**, specifically the N-acetamide and

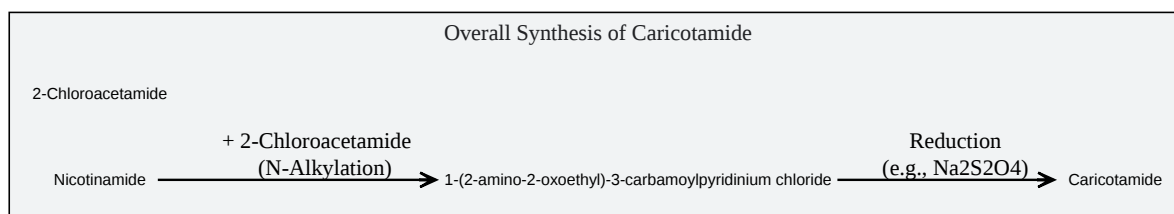
C3-carboxamide substitutions, present an interesting target for synthetic chemists and drug discovery scientists. This application note details a robust and reproducible laboratory-scale synthesis of **Caricotamide**. The presented synthetic strategy is based on fundamental and well-established organic transformations, making it accessible to researchers with a solid foundation in synthetic organic chemistry.

The proposed synthesis involves a two-step sequence:

- N-Alkylation: Nucleophilic substitution reaction between nicotinamide and 2-chloroacetamide to form the intermediate pyridinium salt, 1-(2-amino-2-oxoethyl)-3-carbamoylpyridinium chloride.
- Reduction: Selective reduction of the pyridinium salt to the target 1,4-dihydropyridine, **Caricotamide**, using a mild reducing agent.

This protocol provides not only a step-by-step guide but also the underlying chemical principles, safety information, and methods for structural verification of the synthesized compound.

Chemical Structures and Reaction Scheme



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Figure 1: Overall synthetic scheme for **Caricotamide**.

Experimental Protocols

Part 1: Synthesis of 1-(2-amino-2-oxoethyl)-3-carbamoylpyridinium chloride (Intermediate)

Rationale: This step involves the N-alkylation of the pyridine ring of nicotinamide with 2-chloroacetamide. The nitrogen atom of the pyridine is nucleophilic and will attack the electrophilic carbon of the C-Cl bond in 2-chloroacetamide, resulting in the formation of a stable pyridinium salt.

Materials:

Reagent/Solvent	Molecular Formula	Molar Mass (g/mol)	Quantity	Moles (mmol)
Nicotinamide	C ₆ H ₆ N ₂ O	122.12	1.22 g	10
2-Chloroacetamide	C ₂ H ₄ ClNO	93.51	1.03 g	11
Acetonitrile (anhydrous)	CH ₃ CN	41.05	20 mL	-

Equipment:

- 100 mL round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Buchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- To a 100 mL round-bottom flask, add nicotinamide (1.22 g, 10 mmol) and anhydrous acetonitrile (20 mL).

- Stir the mixture at room temperature until the nicotinamide is fully dissolved.
- Add 2-chloroacetamide (1.03 g, 11 mmol) to the solution.
- Fit the flask with a reflux condenser and heat the reaction mixture to reflux (approximately 82°C) with continuous stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a mobile phase of dichloromethane:methanol 9:1). The reaction is typically complete within 4-6 hours.
- Upon completion, allow the reaction mixture to cool to room temperature. A precipitate of the pyridinium salt should form.
- If precipitation is incomplete, the solution can be cooled further in an ice bath.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the collected solid with a small amount of cold acetonitrile to remove any unreacted starting materials.
- Dry the white crystalline product under vacuum to obtain 1-(2-amino-2-oxoethyl)-3-carbamoylpyridinium chloride.

Characterization of Intermediate:

- ¹H NMR: The formation of the pyridinium salt can be confirmed by the downfield shift of the pyridine ring protons.
- Mass Spectrometry: To confirm the molecular weight of the cation (C₈H₁₀N₃O₂⁺).

Part 2: Synthesis of Caricotamide (1-(2-amino-2-oxoethyl)-1,4-dihydropyridine-3-carboxamide)

Rationale: The pyridinium salt intermediate is reduced to the 1,4-dihydropyridine using sodium dithionite. Sodium dithionite is a mild reducing agent that is effective for the reduction of pyridinium salts to their corresponding 1,4-dihydropyridines.[2]

Materials:

Reagent/Solvent	Molecular Formula	Molar Mass (g/mol)	Quantity	Moles (mmol)
1-(2-amino-2-oxoethyl)-3-carbamoylpyridinium chloride	C ₈ H ₁₀ ClN ₃ O ₂	215.64	2.16 g	10
Sodium dithionite	Na ₂ S ₂ O ₄	174.11	3.48 g	20
Sodium bicarbonate	NaHCO ₃	84.01	2.52 g	30
Deionized water	H ₂ O	18.02	50 mL	-
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	100 mL	-

Equipment:

- 250 mL round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a 250 mL round-bottom flask, dissolve 1-(2-amino-2-oxoethyl)-3-carbamoylpyridinium chloride (2.16 g, 10 mmol) and sodium bicarbonate (2.52 g, 30 mmol) in deionized water (50 mL).
- Stir the solution at room temperature until all solids are dissolved.

- In a separate beaker, prepare a solution of sodium dithionite (3.48 g, 20 mmol) in deionized water (20 mL).
- Slowly add the sodium dithionite solution to the stirred pyridinium salt solution at room temperature. The addition should be done portion-wise over 15-20 minutes.
- After the addition is complete, continue to stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction by TLC (DCM:Methanol 9:1). The product, **Caricotamide**, is expected to be less polar than the starting pyridinium salt.
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Extract the aqueous layer with dichloromethane (3 x 30 mL).
- Combine the organic layers and wash with brine (2 x 20 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **Caricotamide**.

Purification and Characterization

Purification:

The crude **Caricotamide** can be purified by column chromatography on silica gel. A suitable eluent system would be a gradient of methanol in dichloromethane (e.g., 0-10% methanol). Alternatively, recrystallization from a suitable solvent system (e.g., methanol/diethyl ether) can be attempted.

Characterization:

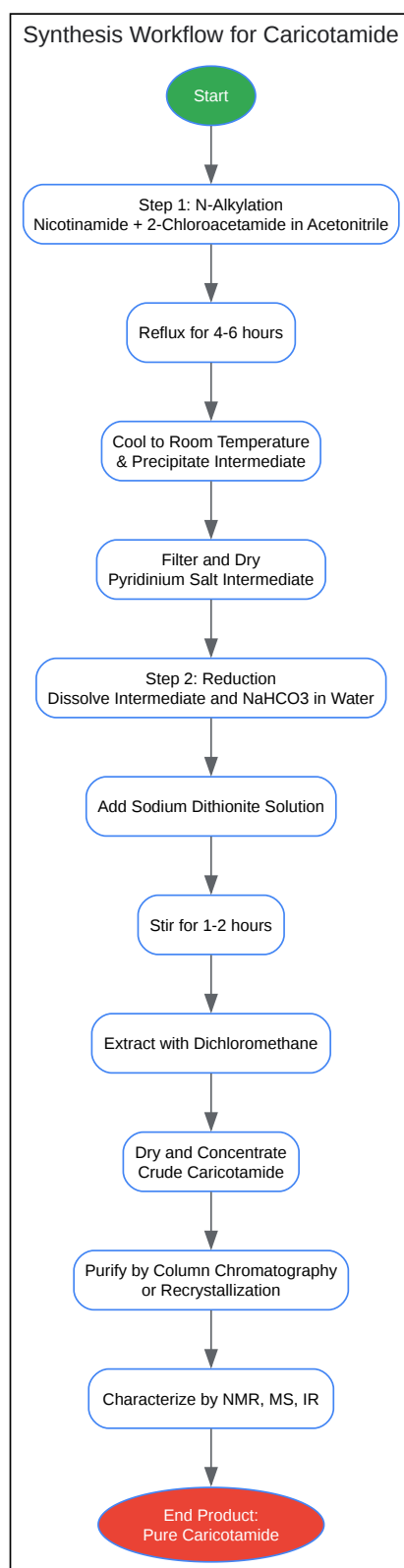
- ¹H NMR (DMSO-d₆): Expected signals for the dihydropyridine ring protons, the methylene protons of the side chain, and the amide protons. The dihydropyridine protons will show characteristic shifts and coupling patterns.^{[3][4]}
- ¹³C NMR (DMSO-d₆): To confirm the carbon framework of the molecule.^[3]

- Mass Spectrometry (ESI+): To determine the molecular weight of the product (m/z for $[M+H]^+$). Expected: 182.0873.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, such as N-H stretching of the amides and C=O stretching of the amide carbonyls.

Safety and Handling

- 2-Chloroacetamide: Toxic if swallowed and may cause an allergic skin reaction.^[5] It is a suspected carcinogen. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, in a well-ventilated fume hood.^{[6][7]}
- Sodium Dithionite: Harmful if swallowed and causes serious eye irritation.^{[8][9]} It is self-heating and may catch fire in contact with moisture.^{[10][11]} Store in a dry, cool place away from water and acids. Handle with appropriate PPE.
- Nicotinamide: Generally considered safe, but standard laboratory practices should be followed.
- Solvents (Acetonitrile, Dichloromethane): Flammable and/or toxic. Handle in a fume hood with appropriate PPE.

Logical Workflow Diagram



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Figure 2: Step-by-step workflow for the synthesis of **Caricotamide**.

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